

# Certificate of Analysis: Doxazosin-d8 Hydrochloride - A Technical Guide

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## Compound of Interest

Compound Name: Doxazosin-d8 Hydrochloride

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This technical guide provides an in-depth analysis of **Doxazosin-d8 Hydrochloride**, a deuterated analog of Doxazosin hydrochloride. It is primarily utilized as an internal standard in analytical and pharmacokinetic research, enhancing the accuracy of mass spectrometry and liquid chromatography for the precise quantification of Doxazosin in biological samples.<sup>[1]</sup> This document outlines the key quality attributes, detailed experimental protocols for its analysis, and the logical framework for its quality control.

## Physicochemical Properties and Identification

**Doxazosin-d8 Hydrochloride** is the deuterium-labeled form of Doxazosin hydrochloride.<sup>[2]</sup> The stable isotope labeling improves the accuracy of quantification in mass spectrometry-based methods.<sup>[1]</sup>

| Property                | Specification   |
|-------------------------|---|
| Chemical Name           | --INVALID-LINK---methanone,<br>monohydrochloride                                      |
| CAS Number              | 1219803-95-8[3][4]  |
| Molecular Formula       | C <sub>23</sub> H <sub>17</sub> D <sub>8</sub> N <sub>5</sub> O <sub>5</sub> • HCl[4] |
| Molecular Weight        | 496.0 g/mol   |
| Appearance              | A solid[4]  |
| Solubility              | Soluble in Acetonitrile:Methanol (1:1) and<br>DMSO                                    |
| Deuterated Forms Purity | ≥99% (d <sub>1</sub> -d <sub>8</sub> )[4]   |
| Storage                 | Recommended storage at 2-8 °C[5]  |
| Stability               | ≥ 4 years   |

## Analytical Testing and Specifications

The following table summarizes the typical analytical tests performed to ensure the quality and purity of **Doxazosin-d8 Hydrochloride**, along with representative specifications and results.

| Test              | Method  | Specification                | Result   |
|-------------------|---|------------------------------|----------|
| Purity (by HPLC)  | High-Performance Liquid Chromatography          | ≥ 98.0%                      | 99.5%    |
| Identity          | Mass Spectrometry (MS)                          | Conforms to structure        | Conforms |
| Identity          | <sup>1</sup> H Nuclear Magnetic Resonance (NMR) | Conforms to structure        | Conforms |
| Water Content     | Karl Fischer Titration                          | ≤ 1.0%                       | 0.2%     |
| Residual Solvents | Gas Chromatography (GC)                         | Meets USP <467> requirements | Conforms |
| Isotopic Purity   | Mass Spectrometry (MS)                          | ≥ 99% Deuterated forms       | Conforms |

## Experimental Protocols

### Purity Determination by High-Performance Liquid Chromatography (HPLC)

This method is used to determine the purity of **Doxazosin-d8 Hydrochloride** by separating it from any potential impurities. A common HPLC method for Doxazosin analysis involves a reversed-phase column.[6][7]

- Instrumentation: HPLC system with a PDA detector (e.g., Waters Alliance e2695 or Agilent infinity 1260 series).[7]
- Column: LiChrospher 60 RP-Select B, 4.0 mm x 25.0 cm, 5  $\mu$ m.[7]
- Mobile Phase: A mixture of Methanol and Potassium Dihydrogen Orthophosphate (60:40), with the pH adjusted to 5.0.[6]
- Flow Rate: 1.0 mL/min.[6]
- Injection Volume: 10  $\mu$ L.[7]

- Column Temperature: 35°C.[\[7\]](#)
- Detection Wavelength: 251 nm.[\[6\]](#)
- Procedure:
  - Prepare a standard solution of **Doxazosin-d8 Hydrochloride** in the mobile phase.
  - Prepare the sample solution by dissolving an accurately weighed amount of the substance in the mobile phase.
  - Inject the standard and sample solutions into the chromatograph.
  - Record the chromatograms and calculate the purity by comparing the peak area of the main peak in the sample solution to the total area of all peaks.

## Identity Confirmation by Mass Spectrometry (MS)

Mass spectrometry is employed to confirm the molecular weight and fragmentation pattern of **Doxazosin-d8 Hydrochloride**, thereby verifying its identity.

- Instrumentation: A Liquid Chromatography-Mass Spectrometry (LC-MS) system.
- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- Mass Analyzer: Quadrupole or Time-of-Flight (TOF).
- Procedure:
  - Infuse a dilute solution of the sample in a suitable solvent (e.g., acetonitrile/water with 0.1% formic acid) directly into the mass spectrometer or via an LC system.
  - Acquire the mass spectrum over a suitable mass range (e.g., m/z 100-1000).
  - Compare the observed molecular ion peak ( $[M+H]^+$ ) with the theoretically calculated mass of **Doxazosin-d8 Hydrochloride**.

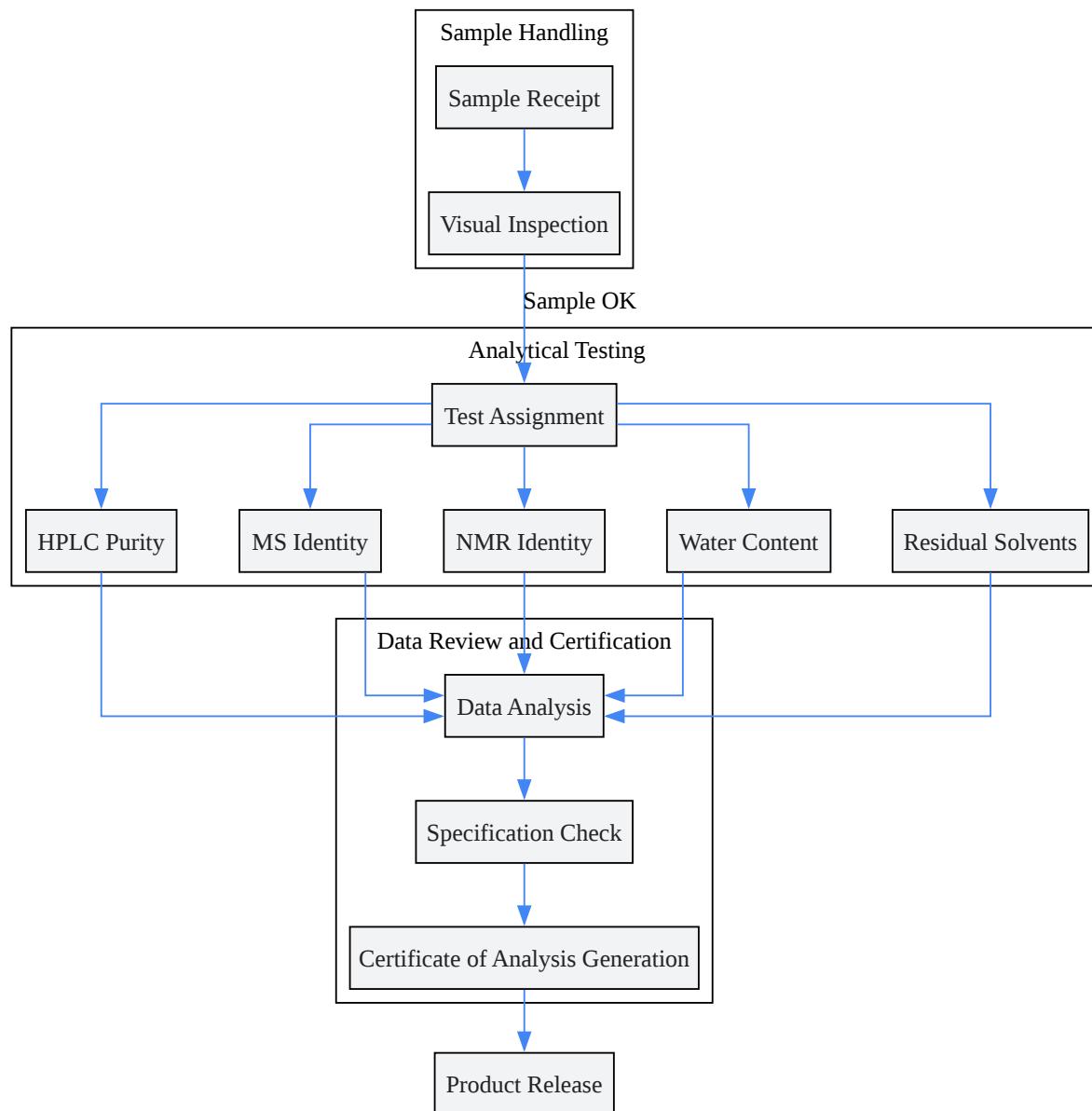
## Water Content by Karl Fischer Titration

This method determines the amount of water present in the sample.

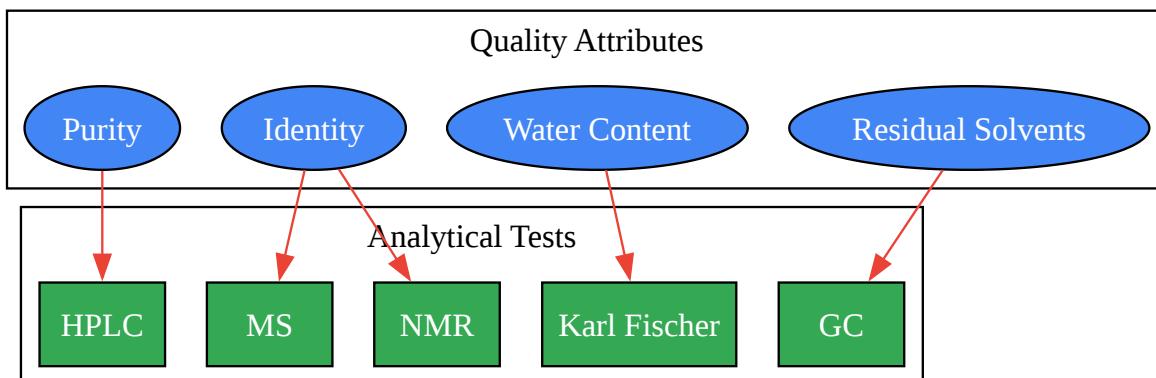
- Instrumentation: A coulometric or volumetric Karl Fischer titrator.
- Reagent: Karl Fischer reagent.
- Procedure:
  - Standardize the Karl Fischer reagent with a known amount of water.
  - Accurately weigh a suitable amount of the **Doxazosin-d8 Hydrochloride** sample and introduce it into the titration vessel.
  - Titrate with the Karl Fischer reagent until the endpoint is reached.
  - The water content is calculated based on the amount of reagent consumed.

## Workflow and Quality Assessment Diagrams

The following diagrams illustrate the analytical workflow and the relationship between quality attributes and the tests performed on **Doxazosin-d8 Hydrochloride**.

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Caption: Analytical workflow for Doxazosin-d8 HCl.



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Caption: Quality attributes and corresponding analytical tests.

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